

Personal protective equipment for handling JNJ-26993135

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Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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Essential Safety and Handling Guide for JNJ-26993135

This document provides immediate and essential safety, handling, and disposal protocols for **JNJ-26993135**, a potent and selective leukotriene A4 hydrolase (LTA4H) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Summary

JNJ-26993135 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. All personnel must be thoroughly familiar with the handling procedures and potential hazards before commencing any work.

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)	P273: Avoid release to the environment. P391: Collect spillage.
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)	P501: Dispose of contents/ container to an approved waste disposal plant. [1]

Personal Protective Equipment (PPE)

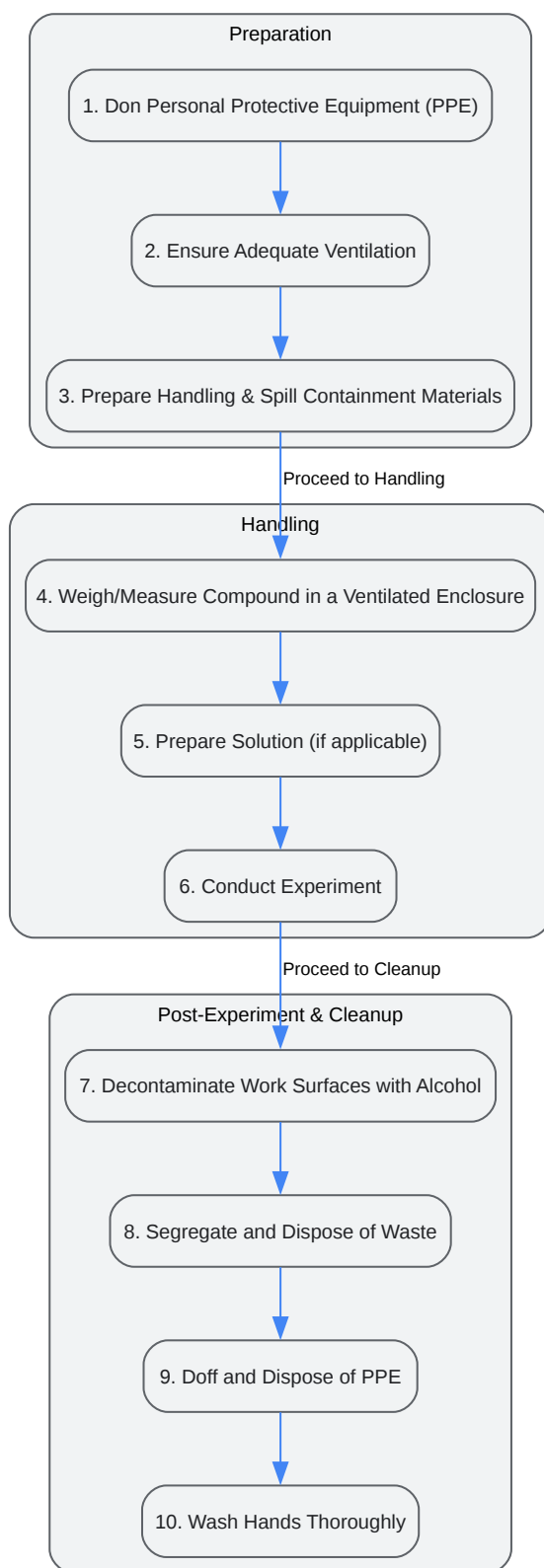
The use of appropriate personal protective equipment is mandatory when handling **JNJ-26993135** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact with the chemical.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when engineering controls are insufficient to control airborne exposure, or when handling the powder form to avoid dust and aerosol formation. ^[1]

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for the safe handling and disposal of **JNJ-26993135**.

Experimental Workflow for Handling **JNJ-26993135**



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Caption: Workflow for Safe Handling of **JNJ-26993135**.

Detailed Experimental Protocols

1. Preparation:

- Donning PPE: Before entering the designated handling area, put on all required PPE as specified in the table above.
- Ventilation: All handling of **JNJ-26993135**, especially the solid form, must be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[\[1\]](#)
- Emergency Preparedness: Ensure an accessible safety shower and eyewash station are available.[\[1\]](#) Prepare spill containment materials, such as absorbent pads, before starting work.

2. Handling:

- Weighing and Transfer: When weighing or transferring the solid compound, use caution to prevent the generation of dust.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- General Handling: Avoid contact with eyes and skin.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)

3. Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder and -80°C when in solvent.[\[1\]](#)

4. Spill Management:

- Evacuation: In case of a significant spill, evacuate personnel to a safe area.[\[1\]](#)

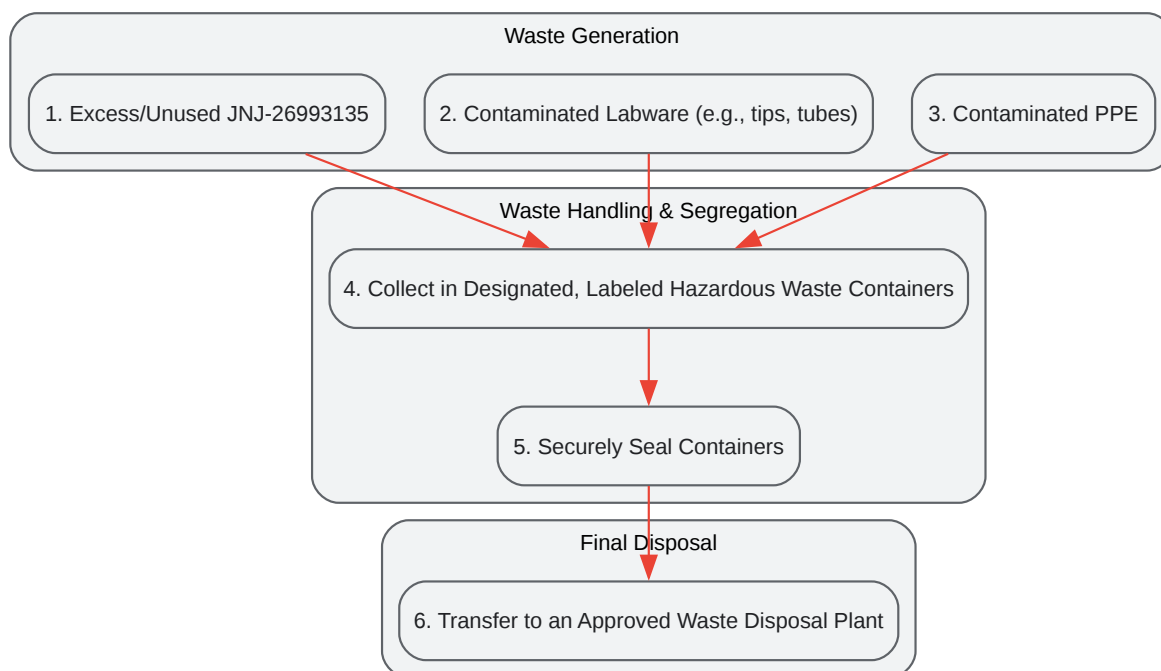
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- Cleanup: For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#) Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#) Collect all contaminated materials in a sealed container for proper disposal.

5. First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, and seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing. Call a physician.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a physician immediately.[\[1\]](#)

Disposal Plan

All waste materials contaminated with **JNJ-26993135** must be treated as hazardous waste and disposed of accordingly to prevent environmental contamination.



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Caption: Disposal Workflow for **JNJ-26993135** Waste.

Disposal Protocol:

- Segregation: Collect all materials that have come into contact with **JNJ-26993135**, including excess chemical, contaminated labware (e.g., pipette tips, vials), and used PPE, in a designated and clearly labeled hazardous waste container.
- Containerization: Ensure the waste container is appropriate for chemical waste, is kept closed, and is stored in a designated secondary containment area.
- Final Disposal: Dispose of the contents and the container at an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not dispose of it in the regular trash or pour it down the drain.

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References

- 1. JNJ-26993135|841202-16-2|MSDS [dcchemicals.com]
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